

The Function of Lauryl Arachidonate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Lauryl arachidonate*

Cat. No.: *B15546838*

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Abstract

Lauryl arachidonate (dodecyl arachidonate) is a wax ester composed of lauryl alcohol and the omega-6 polyunsaturated fatty acid, arachidonic acid. While direct experimental data on the specific biological functions of **lauryl arachidonate** are limited in publicly available scientific literature, its chemical structure allows for informed inferences regarding its potential roles and mechanisms of action. This technical guide synthesizes the known functions of its constituent components—arachidonic acid and wax esters—to provide a comprehensive overview of its likely biological significance and potential applications in research and drug development. It is hypothesized that **lauryl arachidonate** primarily serves as a stable precursor for the controlled release of arachidonic acid, a pivotal signaling molecule.

Chemical and Physical Properties

Lauryl arachidonate is classified as a wax ester.^[1] Its fundamental properties are derived from its two constituent molecules: arachidonic acid, a 20-carbon polyunsaturated fatty acid with four cis-double bonds, and lauryl alcohol, a 12-carbon saturated fatty alcohol.^[1]

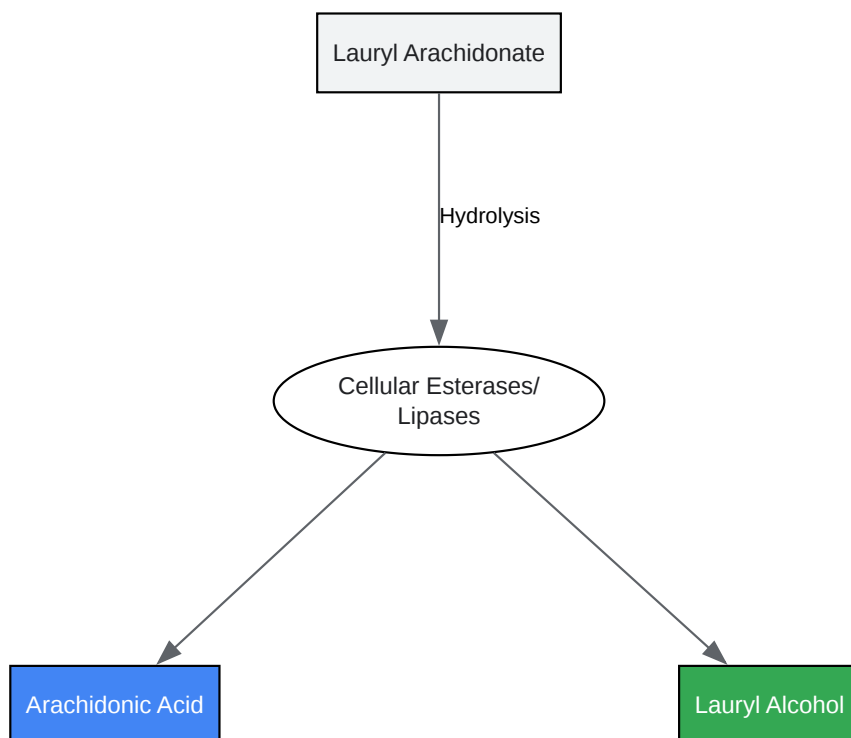
Property	Value	Reference
CAS Number	125187-25-9	[1]
Molecular Formula	C32H56O2	[1]
Molecular Weight	472.79 g/mol	[1]
Lipid Number	WE (12:0/20:4(5Z,8Z,11Z,14Z))	[1]
Physical State	Liquid	[1]
Storage	Freezer	[1]

Inferred Function and Mechanism of Action

The primary function of **lauryl arachidonate** in a biological context is likely as a prodrug or delivery molecule for arachidonic acid. The ester bond connecting lauryl alcohol and arachidonic acid can be hydrolyzed by cellular esterases or lipases, releasing the two components. The biological activity would then be primarily dictated by the well-established roles of free arachidonic acid.

Release of Arachidonic Acid

Upon cellular uptake, **lauryl arachidonate** is expected to be metabolized by hydrolases to yield lauryl alcohol and arachidonic acid. This process would provide a controlled and potentially sustained release of arachidonic acid compared to the administration of the free fatty acid, which can be rapidly metabolized or incorporated into phospholipids.



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Fig. 1: Proposed hydrolysis of **lauryl arachidonate**.

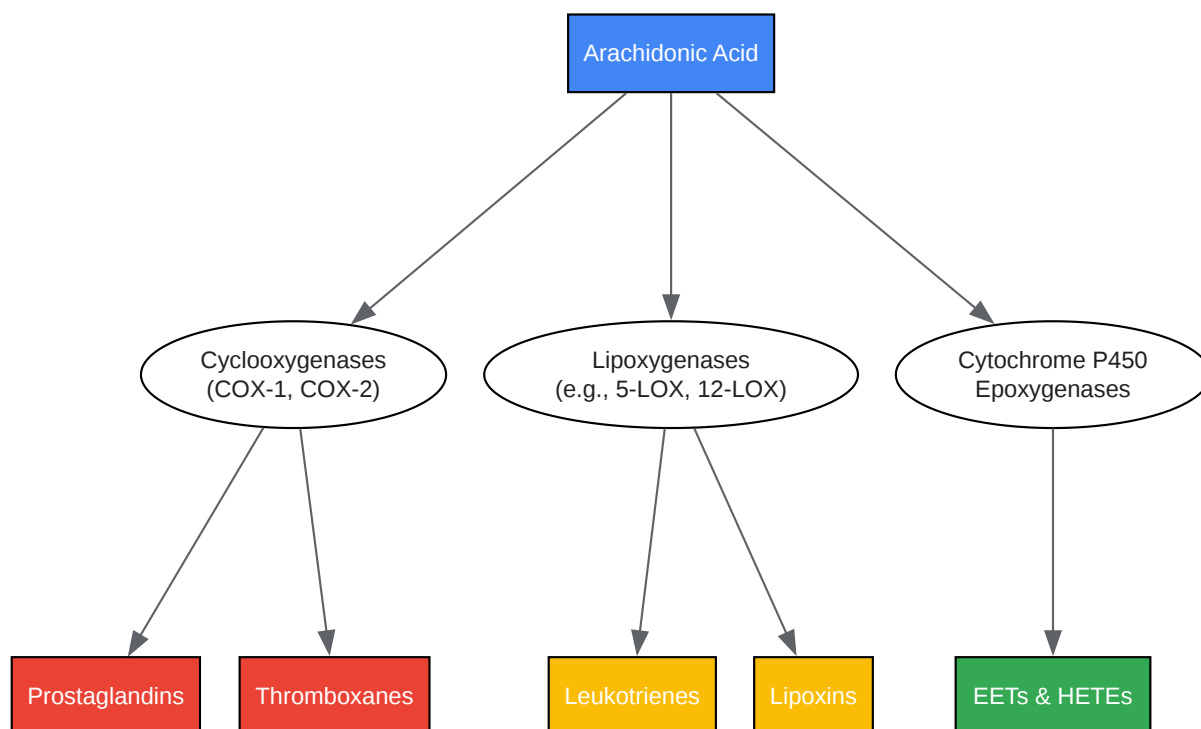
The Role of Released Arachidonic Acid

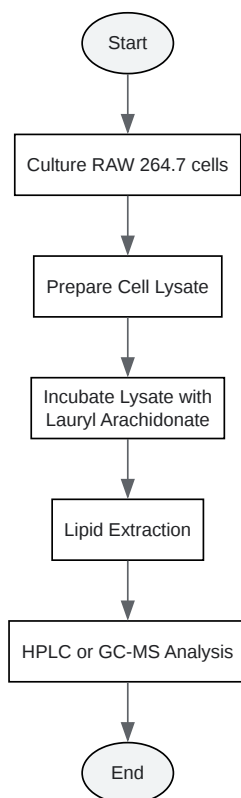
Arachidonic acid (AA) is a crucial component of cell membranes, typically esterified in phospholipids.[2][3] Its release, catalyzed by phospholipase A2, initiates a cascade of signaling events.[2][4] Free AA can act as a signaling molecule itself or be metabolized into a group of potent lipid mediators called eicosanoids.[5][6]

There are three primary enzymatic pathways for the metabolism of arachidonic acid:

- Cyclooxygenase (COX) Pathway: This pathway produces prostaglandins and thromboxanes, which are involved in inflammation, pain, fever, and platelet aggregation.[2][5]

- Lipoxygenase (LOX) Pathway: This pathway generates leukotrienes and lipoxins, which play roles in inflammation, immune responses, and vasoconstriction.[\[5\]](#)[\[6\]](#)
- Cytochrome P450 (CYP) Pathway: This pathway produces epoxyeicosatrienoic acids (EETs) and hydroxyeicosatetraenoic acids (HETEs), which are involved in regulating vascular tone and inflammation.[\[5\]](#)





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